

Navigating the Safe Disposal of Sevabertinib: A Procedural Guide

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For researchers, scientists, and drug development professionals, ensuring the proper disposal of investigational drugs like **Sevabertinib** is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step logistical information for the safe handling and disposal of **Sevabertinib**, grounded in established safety protocols for investigational and chemotherapeutic agents.

A Safety Data Sheet (SDS) for **Sevabertinib** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS).[1] It has low health, fire, and reactivity ratings under both NFPA and HMIS systems.[1] The SDS suggests that smaller quantities may be disposed of with household waste; however, it critically notes that all disposal must be conducted in accordance with official regulations.[1] Given its status as an investigational drug used in oncology, treating it with a higher level of caution is prudent.

General Disposal Principles for Investigational Drugs

All unused or expired investigational medications should be destroyed in line with federal guidelines, such as the Resource Conservation and Recovery Act (RCRA), and any standards set by industry sponsors.[2] It is imperative to consult with your institution's Environmental Health and Safety (EHS) department to determine if the medication is classified as a hazardous waste and to ensure adherence to all local, state, and federal regulations.[2][3]

Step-by-Step Disposal Protocol for Sevabertinib

The following protocol outlines a comprehensive approach to the disposal of **Sevabertinib**, integrating general best practices for investigational drug waste management.

1. Personnel Training and Personal Protective Equipment (PPE)

- All laboratory personnel responsible for handling chemical waste must be current with institutional Chemical Waste Management training.[4]
- When handling **Sevabertinib** for disposal, appropriate PPE should be worn. This includes double chemotherapy gloves, a solid-front barrier gown, and safety goggles or a full-face shield.[3]

2. Waste Segregation and Container Selection

- Do not mix **Sevabertinib** waste with other laboratory wastes.[3]
- Select a compatible container (e.g., glass or plastic) based on the physical state of the substance (solid or liquid).[4]
- For full, partially full, or empty vials and ampules, a designated hazardous waste container should be used.[5] Many institutions utilize specific containers for chemotherapeutic or antineoplastic waste, which are often color-coded (e.g., yellow or black).[3][6][7]
- Substances in their original containers, such as syringes, vials, or bottles, can often be disposed of "as is" without being emptied.[4]

3. Labeling of Waste Containers

- Properly label the hazardous waste container. Use only the official HAZARDOUS WASTE labels provided by your EHS department.[4]
- The label must be completed with the following information:
 - Principal Investigator's (PI) name
 - Storage location (building and room number)
 - Contact phone number for the research team

- The full chemical name ("**Sevabertinib**") and concentration/percentage.[4]

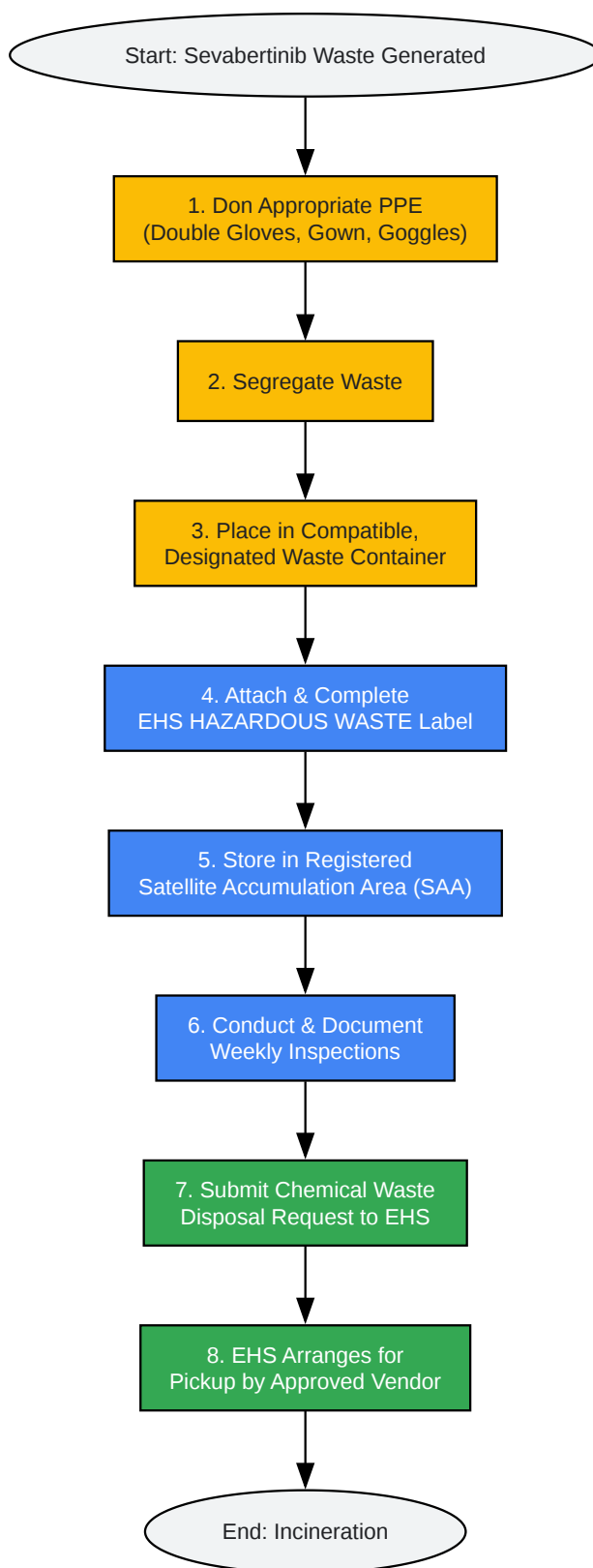
4. Storage in a Satellite Accumulation Area (SAA)

- Store the properly labeled waste container in a designated Satellite Accumulation Area (SAA).[4]
- An SAA can be a designated space in a locked cabinet or a secondary containment tub with a lid.[4]
- The SAA must be registered with the EHS department.[4]
- The research team must conduct and document weekly inspections of each container in the SAA.[4]

5. Arranging for Final Disposal

- To initiate the disposal process, a completed Chemical Waste Disposal Request Form must be submitted to your institution's EHS department.[4]
- EHS will then arrange for the pickup of the waste by an approved environmental management vendor for incineration.[2][5]

The workflow for the proper disposal of **Sevabertinib** is illustrated in the diagram below.



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